

characterization of N-(Dithiocarboxy)sarcosine

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Compound of Interest

Compound Name: *N*-(Dithiocarboxy)sarcosine

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An In-depth Technical Guide to the Synthesis and Characterization of **N-(Dithiocarboxy)sarcosine**

Introduction

N-(Dithiocarboxy)sarcosine, also known as N-methyl-N-(dithiocarboxy)glycine, is an amino acid derivative that incorporates the dithiocarbamate functional group. Sarcosine (N-methylglycine) is a naturally occurring amino acid found in various biological tissues.^[1] The introduction of the dithiocarbamate moiety (-CSSH) transforms the simple amino acid into a potent chelating agent and a versatile building block in coordination chemistry and materials science.^{[2][3]}

Dithiocarbamates are renowned for their ability to form stable complexes with a wide range of transition metals.^[4] This property makes **N-(Dithiocarboxy)sarcosine** a ligand of significant interest. Its structure uniquely combines the carboxylate group of an amino acid with the dithiolate functionality, offering multiple coordination modes. This guide provides a comprehensive overview of the synthesis, purification, and detailed analytical characterization of **N-(Dithiocarboxy)sarcosine** for researchers and professionals in chemical synthesis and drug development.

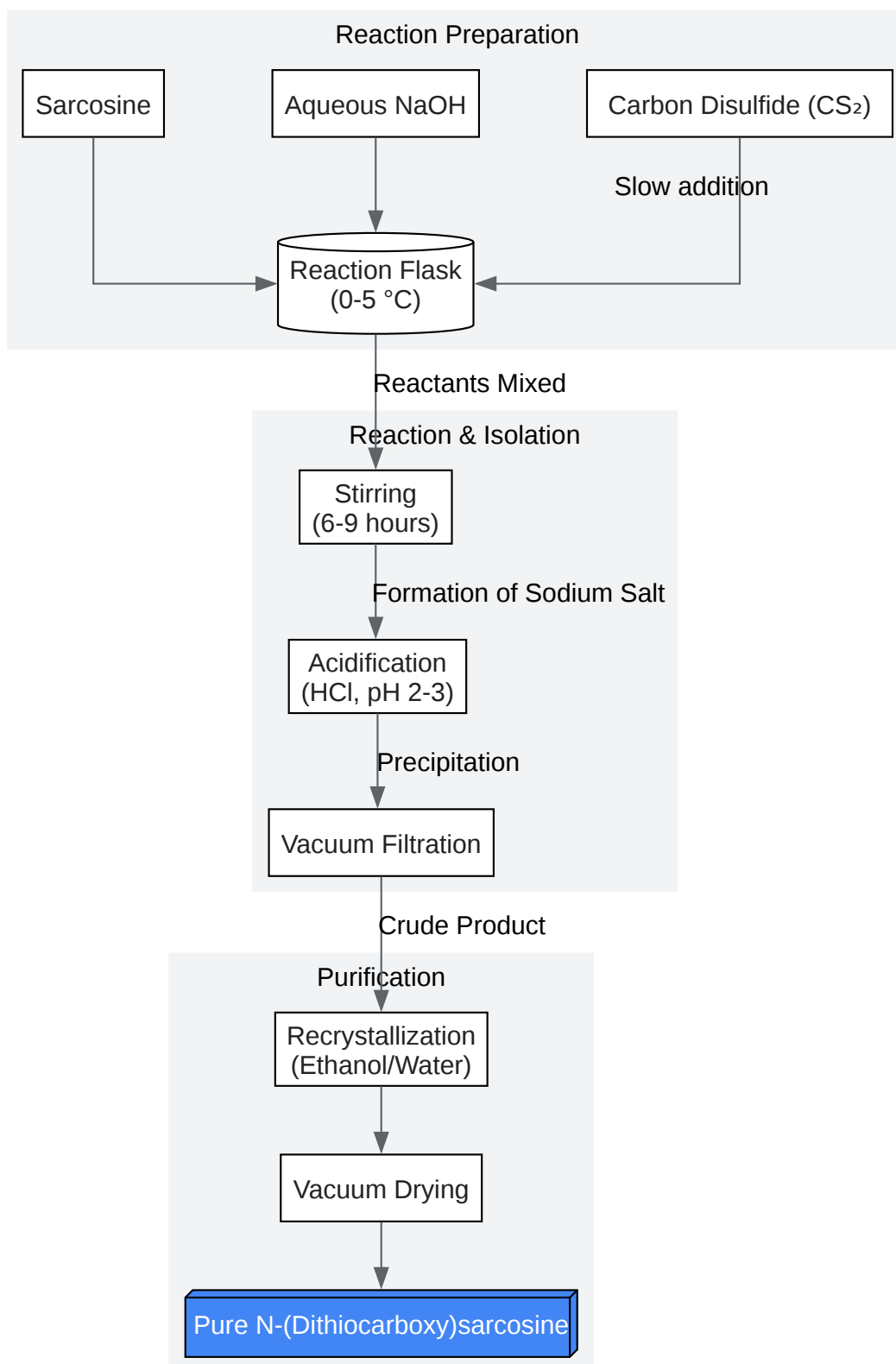
Synthesis and Purification

The synthesis of **N-(Dithiocarboxy)sarcosine** is typically achieved through the reaction of sarcosine with carbon disulfide in a basic aqueous or alcoholic medium. The base, commonly sodium or potassium hydroxide, deprotonates the secondary amine of sarcosine, facilitating the nucleophilic attack on the carbon atom of carbon disulfide. The resulting dithiocarbamate is then protonated upon acidification to yield the final product.

Experimental Protocol: Synthesis

- **Dissolution:** In a three-necked flask equipped with a magnetic stirrer and placed in an ice bath, dissolve 1.0 equivalent of sarcosine (N-methylglycine) in a minimal amount of 2M aqueous sodium hydroxide (NaOH) solution.
- **Addition of Base:** Add an additional 1.1 equivalents of 2M NaOH to the solution while maintaining the temperature at 0-5 °C.
- **Reactant Addition:** Slowly add 1.1 equivalents of carbon disulfide (CS₂) dropwise to the stirred solution. Caution: Carbon disulfide is highly volatile, flammable, and toxic. This step must be performed in a well-ventilated fume hood.
- **Reaction:** Allow the mixture to stir vigorously in the ice bath for 2-3 hours, followed by stirring at room temperature for an additional 4-6 hours. The reaction progress can be monitored by the disappearance of the immiscible CS₂ layer.
- **Acidification:** Cool the reaction mixture again in an ice bath and carefully acidify with pre-chilled 2M hydrochloric acid (HCl) to a pH of approximately 2-3. This will precipitate the **N-(Dithiocarboxy)sarcosine** product.
- **Isolation:** Collect the crude product by vacuum filtration, washing with cold deionized water to remove inorganic salts.
- **Purification:** Recrystallize the crude solid from a suitable solvent system, such as an ethanol/water mixture, to obtain the purified product.
- **Drying:** Dry the purified crystals under vacuum to remove residual solvent.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis and purification of **N-(Dithiocarboxy)sarcosine**.

Physicochemical Properties

The physical and chemical properties of **N-(Dithiocarboxy)sarcosine** are summarized below.

Property	Value	Source
Molecular Formula	C ₄ H ₇ NO ₂ S ₂	-
Molecular Weight	165.23 g/mol	-
Appearance	White to pale yellow crystalline solid	[1]
Melting Point	Decomposes, typical for dithiocarbamic acids	-
Solubility	Soluble in alkaline aqueous solutions, alcohols; slightly soluble in water; insoluble in nonpolar organic solvents.	[1],[5]
pKa	Estimated pKa values for the carboxylic acid (~2-3) and dithiocarbamic acid (~3-4) moieties.	[5]

Spectroscopic and Spectrometric Characterization

A multi-technique approach is essential for the unambiguous structural elucidation of **N-(Dithiocarboxy)sarcosine**.

¹H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy is used to confirm the presence and connectivity of protons in the molecule.

Experimental Protocol:

- Prepare a sample by dissolving ~5-10 mg of **N-(Dithiocarboxy)sarcosine** in a suitable deuterated solvent, such as DMSO-d₆ or D₂O (with pH adjustment to ensure solubility).
- Transfer the solution to an NMR tube.
- Acquire the ¹H NMR spectrum using a spectrometer operating at a frequency of 400 MHz or higher.
- Process the data, including Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).

Expected ¹H NMR Data (in DMSO-d₆):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 10-12	Broad Singlet	1H	-COOH
~ 4.0 - 4.2	Singlet	2H	N-CH ₂ -COOH
~ 3.1 - 3.3	Singlet	3H	N-CH ₃
Variable	Broad Singlet	1H	S-H (often exchanges)

¹³C NMR Spectroscopy

Carbon-13 NMR provides information about the carbon skeleton of the molecule.

Experimental Protocol:

- Use the same sample prepared for ¹H NMR analysis.
- Acquire the ¹³C NMR spectrum, typically requiring a larger number of scans than ¹H NMR due to the lower natural abundance of ¹³C.
- Process the data and reference the spectrum to the deuterated solvent signal.

Expected ¹³C NMR Data (in DMSO-d₆):

Chemical Shift (δ , ppm)	Assignment
~ 200 - 205	CS ₂ (Dithiocarbamate)
~ 170 - 175	COOH (Carboxylic Acid)
~ 55 - 60	N-CH ₂ -COOH
~ 40 - 45	N-CH ₃

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in the molecule. The key diagnostic peaks are those associated with the dithiocarbamate and carboxylic acid moieties.

Experimental Protocol:

- Prepare the sample using either the KBr pellet method or by placing a small amount of the solid on the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Record the spectrum over the range of 4000-400 cm⁻¹.
- Identify the characteristic absorption bands.

Characteristic IR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibration	Description
2500 - 3300	$\nu(\text{O-H})$	Broad band, characteristic of a carboxylic acid dimer.
2800 - 3000	$\nu(\text{C-H})$	Aliphatic C-H stretching from methyl and methylene groups.
~ 1700	$\nu(\text{C=O})$	Carbonyl stretch of the carboxylic acid group.
1450 - 1500	$\nu(\text{C-N})$	"Thioureide" band, indicating partial double bond character.
950 - 1050	$\nu(\text{C-S})$	Symmetric and asymmetric stretching of the C-S bonds.[2]

UV-Vis Spectroscopy

UV-Visible spectroscopy provides information about the electronic transitions within the molecule, particularly the chromophoric dithiocarbamate group.

Experimental Protocol:

- Prepare a dilute solution of **N-(Dithiocarboxy)sarcosine** in a UV-transparent solvent (e.g., ethanol or water).
- Use a quartz cuvette to measure the absorbance from approximately 200 to 400 nm.
- Identify the wavelengths of maximum absorbance (λ_{max}).

Expected UV-Vis Absorption Bands:

λ_{max} (nm)	Molar Absorptivity (ϵ , L mol ⁻¹ cm ⁻¹)	Transition
~ 280 - 290	High	$\pi \rightarrow \pi$
~ 250 - 260	High	$\pi \rightarrow \pi$

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound, confirming its identity.

Experimental Protocol:

- Dissolve a small amount of the sample in a suitable solvent (e.g., methanol/water).
- Introduce the sample into the mass spectrometer, typically using Electrospray Ionization (ESI) in negative ion mode to deprotonate the acidic sites.
- Acquire the mass spectrum.

Expected Mass Spectrometry Data (ESI Negative Mode):

m/z	Ion
164.0	$[M-H]^-$
119.9	$[M-H-CO_2]^-$
88.0	$[M-H-CS_2]^-$

Structural Characterization Overview

Caption: Key structural features and their corresponding analytical signals.

Analytical Considerations and Stability

Dithiocarbamic acids are known for their limited stability, particularly in acidic conditions and at elevated temperatures.^[6] They can readily decompose back to the parent amine (sarcosine) and carbon disulfide.^{[6][7]} This instability poses a significant challenge for analytical determination.

- **Sample Handling:** Samples should be stored at low temperatures and protected from light. Analyses should be performed promptly after synthesis and purification.

- Chromatography: Direct analysis by gas chromatography (GC) is often not feasible due to thermal decomposition.[6] Methods for dithiocarbamate analysis often rely on derivatization to form more stable compounds or on indirect methods that measure the amount of CS₂ evolved after acid digestion.[6][7][8][9] High-performance liquid chromatography (HPLC) coupled with a UV detector can be used for more direct analysis under controlled conditions. [6][7]

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